

Personal protective equipment for handling 6-chloro-8-methyl-9H-purine

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Compound of Interest

Compound Name: 6-chloro-8-methyl-9H-purine

Cat. No.: B183387

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Essential Safety and Handling Guide for 6-chloro-8-methyl-9H-purine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **6-chloro-8-methyl-9H-purine**. The following procedural guidance is designed to answer specific operational questions, ensuring the safety of all laboratory personnel.

Hazard Identification and Classification

6-chloro-8-methyl-9H-purine is a halogenated purine derivative that requires careful handling due to its potential health hazards. While specific quantitative exposure limits for this compound have not been established, the available safety data for it and structurally similar compounds indicate a consistent hazard profile.

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classifications for **6-chloro-8-methyl-9H-purine** and its analogs:

| Hazard Classification | GHS Hazard Statement | Pictogram | Signal Word |
|---|--|-----------|-------------|
| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed | GHS07 | Warning |
| Skin Irritation (Category 2) | H315: Causes skin irritation | GHS07 | Warning |
| Eye Irritation (Category 2A) | H319: Causes serious eye irritation | GHS07 | Warning |
| Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation | H335: May cause respiratory irritation | GHS07 | Warning |

Personal Protective Equipment (PPE) Operational Plan

Due to the hazardous nature of **6-chloro-8-methyl-9H-purine**, a comprehensive personal protective equipment (PPE) plan is mandatory. The following table outlines the recommended PPE for handling this compound. Since no specific glove breakthrough time data is available for **6-chloro-8-methyl-9H-purine**, recommendations are based on general resistance of glove materials to halogenated organic compounds and cytotoxic agents.^{[1][2]}

| PPE Category | Item | Specification and Use |
|-------------------------|---|---|
| Hand Protection | Chemically Resistant Gloves | Primary Gloves: Nitrile gloves are suitable for incidental contact. ^{[3][4]} Secondary Gloves (Double Gloving): For prolonged handling or when working with higher concentrations, double-gloving with an outer glove of neoprene or butyl rubber is recommended for enhanced protection against a broader range of chemicals. ^{[2][5][6][7]} Gloves should be changed immediately if contaminated, torn, or punctured. |
| Eye and Face Protection | Safety Glasses with Side Shields or Goggles | Must be worn at all times in the laboratory where this chemical is handled. A face shield should be used in addition to goggles when there is a splash hazard. |
| Body Protection | Laboratory Coat | A fully buttoned, long-sleeved laboratory coat must be worn to protect skin and personal clothing from contamination. |
| Respiratory Protection | NIOSH-approved Respirator | A respirator is not typically required when handling small quantities in a well-ventilated area or a chemical fume hood. However, if aerosols may be generated or if working outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for |

organic vapors should be used.

Experimental Protocol: Safe Handling and Disposal

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls:

- Ventilation: All work with **6-chloro-8-methyl-9H-purine**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[8]
- Eyewash and Safety Shower: Ensure that a fully functional eyewash station and safety shower are readily accessible in the immediate work area.[8]

Administrative Controls:

- Training: All personnel must be trained on the hazards of **6-chloro-8-methyl-9H-purine** and the procedures outlined in this guide before handling the compound.
- Restricted Access: The area where this chemical is stored and handled should be clearly marked with appropriate hazard signs, and access should be restricted to authorized personnel.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work surface in the chemical fume hood by lining it with absorbent, plastic-backed paper.
- Weighing: Carefully weigh the solid compound on a tared weigh paper or in a container within the fume hood. Avoid creating dust.
- Solution Preparation: Add the solvent to the solid in a closed container and mix gently to dissolve. If heating is required, use a controlled heating source such as a heating mantle with a condenser.

- **Post-Handling:** After handling, decontaminate all surfaces with an appropriate cleaning agent. Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan:

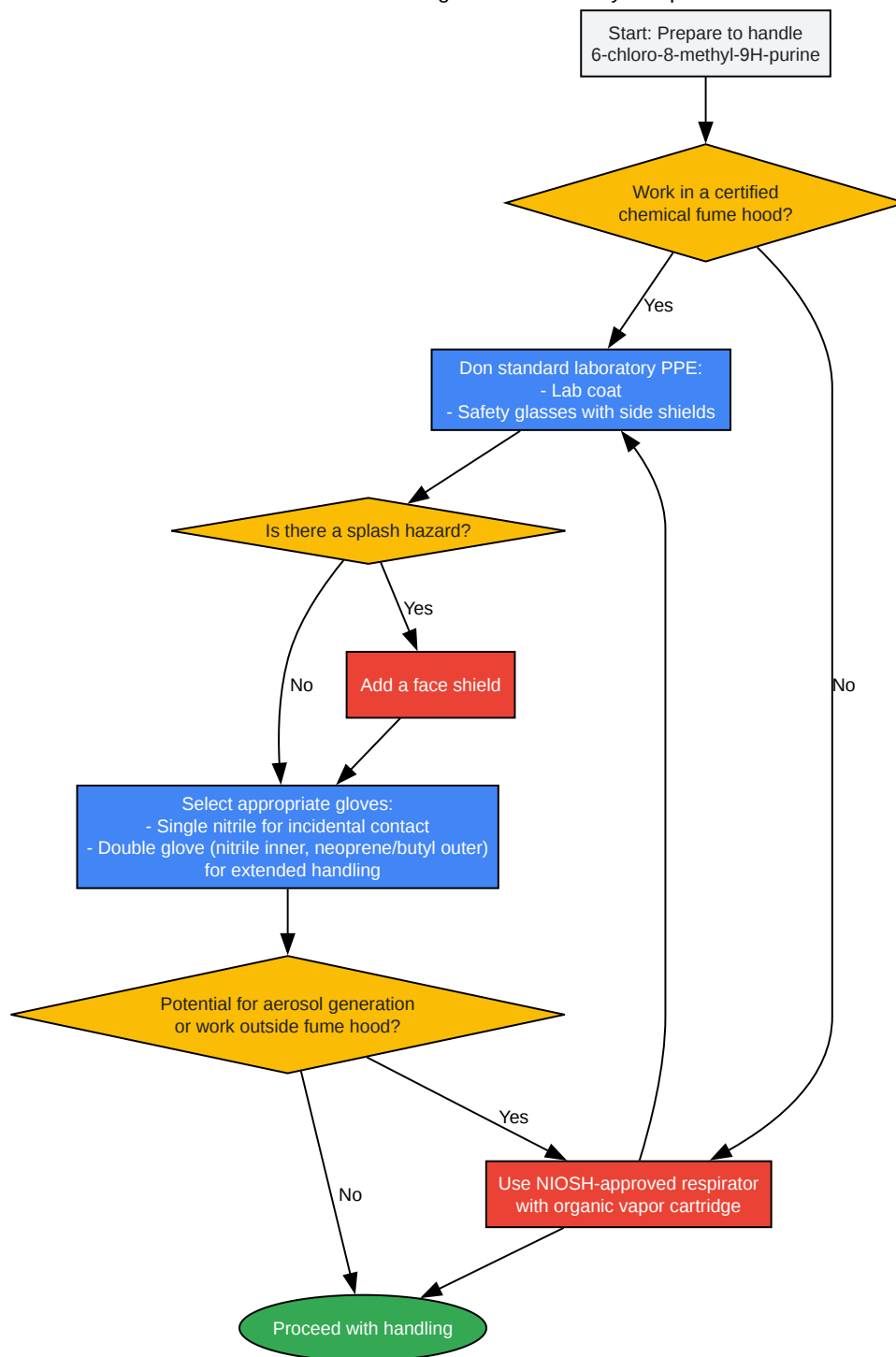
As a halogenated organic compound, **6-chloro-8-methyl-9H-purine** and all contaminated materials are classified as hazardous waste and must be disposed of accordingly.^[8]

- **Waste Segregation:** All solid waste (e.g., contaminated gloves, weigh paper, pipette tips) and liquid waste (e.g., unused solutions) must be collected in a designated, clearly labeled, and sealed hazardous waste container. The container should be labeled as "Halogenated Organic Waste".^[8]
- **Container Management:** Waste containers must be kept closed except when adding waste. Ensure the container is compatible with the waste.
- **Disposal Request:** When the waste container is full, contact your institution's Environmental Health and Safety (EHS) office to arrange for proper disposal. Do not dispose of this chemical down the drain or in the regular trash.^[8]

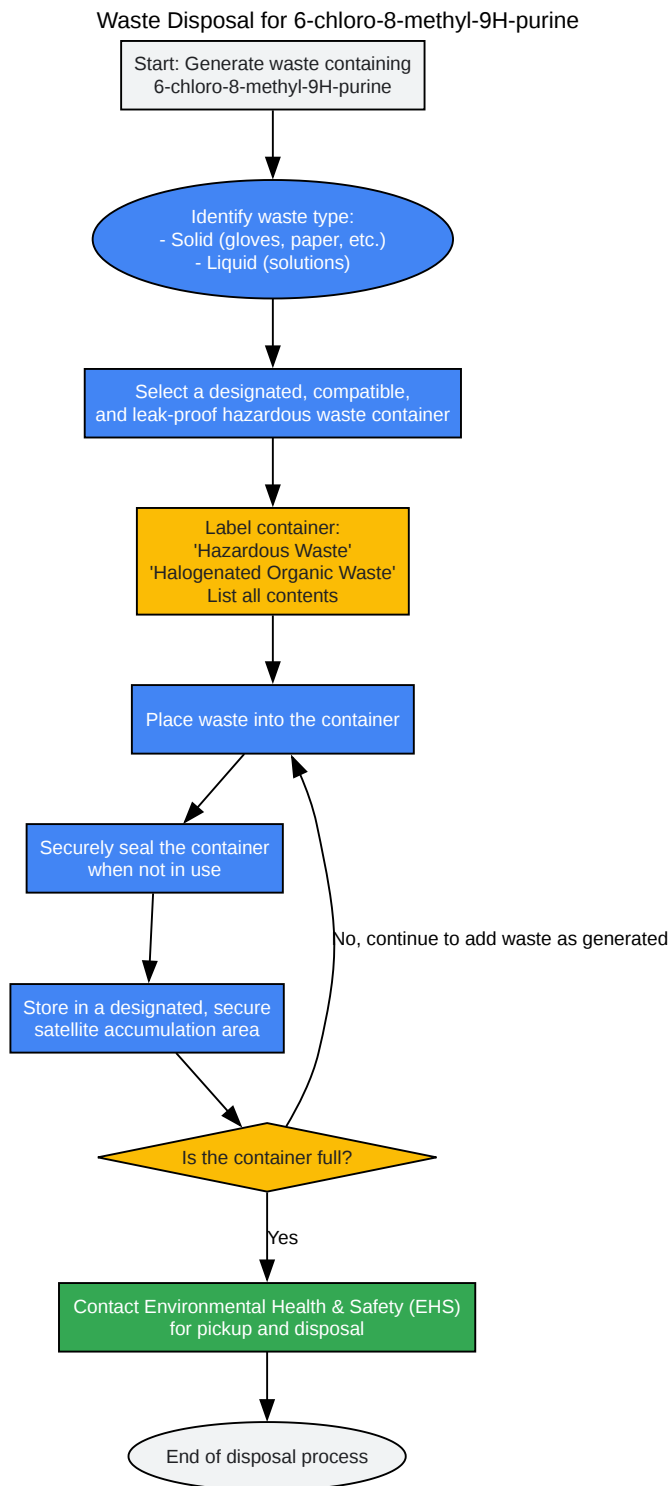
Visual Workflow Diagrams

The following diagrams illustrate the key decision-making processes for PPE selection and waste disposal.

PPE Selection for Handling 6-chloro-8-methyl-9H-purine

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Caption: PPE Selection Workflow



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Caption: Waste Disposal Workflow

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